

Spectroscopic data of (Triphenylphosphoranylidene)ketene (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: (Triphenylphosphoranylidene)ketene

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An In-depth Technical Guide on the Spectroscopic Data of (Triphenylphosphoranylidene)ketene

This technical guide provides a comprehensive overview of the spectroscopic data for **(Triphenylphosphoranylidene)ketene**, a versatile ylide utilized in organic synthesis. The information is tailored for researchers, scientists, and drug development professionals, presenting key data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) in a clear and accessible format.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **(Triphenylphosphoranylidene)ketene**, facilitating easy reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **(Triphenylphosphoranylidene)ketene**. The data presented below was obtained in deuteriochloroform (CDCl₃).

Table 1: NMR Spectroscopic Data for **(Triphenylphosphoranylidene)ketene**

Nucleus	Chemical Shift (δ) in ppm	Multiplicity & Coupling Constants (J) in Hz	Assignment
^1H	7.77-7.64	m	6H (ortho-protons of P-Ph)
7.63-7.55	m	3H (para-protons of P-Ph)	
7.54-7.44	m	6H (meta-protons of P-Ph)	
^{13}C	145.6	d, $^2\text{JPC} = 43.0$ Hz	$\text{C}\beta$ (ketenic carbon)
132.3	s	C-meta	
132.2	s	C-para	
129.6	d, $^1\text{JPC} = 98.5$ Hz	C-ipso	
128.8	d, $^3\text{JPC} = 12.9$ Hz	C-ortho	
-10.5	d, $^1\text{JPC} = 185.4$ Hz	$\text{C}\alpha$ (ylidic carbon)	
^{31}P	6.0	PPh_3	

Source: Organic Syntheses Procedure^[1]

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the characteristic functional groups of **(Triphenylphosphoranylidene)ketene**, particularly the highly diagnostic ketene stretching vibration.

Table 2: IR Spectroscopic Data for **(Triphenylphosphoranylidene)ketene**

Frequency (ν) in cm^{-1}	Intensity	Assignment
2090	strong	C=C=O stretch (ketene)
1625	medium	Phenyl C=C stretch
1436	medium	Phenyl C=C stretch
1110	medium	P-Ph stretch

Source: Organic Syntheses Procedure[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule, confirming its molecular weight and elemental composition.

Table 3: Mass Spectrometry Data for (Triphenylphosphoranylidene)ketene

Parameter	Value
Molecular Formula	$\text{C}_{20}\text{H}_{15}\text{OP}$ [2][3][4][5]
Molecular Weight	302.31 g/mol [3][4][5]
Exact Mass	302.086052095 Da[2]
Monoisotopic Mass	302.086052095 Da[2]

Experimental Protocols

The following section details the methodologies for the synthesis and spectroscopic analysis of (Triphenylphosphoranylidene)ketene.

Synthesis of (Triphenylphosphoranylidene)ketene

A detailed procedure for the preparation of (Triphenylphosphoranylidene)ketene from (methoxycarbonylmethylene)triphenylphosphorane is available in Organic Syntheses.[1] The synthesis involves the reaction of the starting phosphorane with sodium amide in toluene. The progress of the reaction can be monitored by IR spectroscopy by observing the appearance of

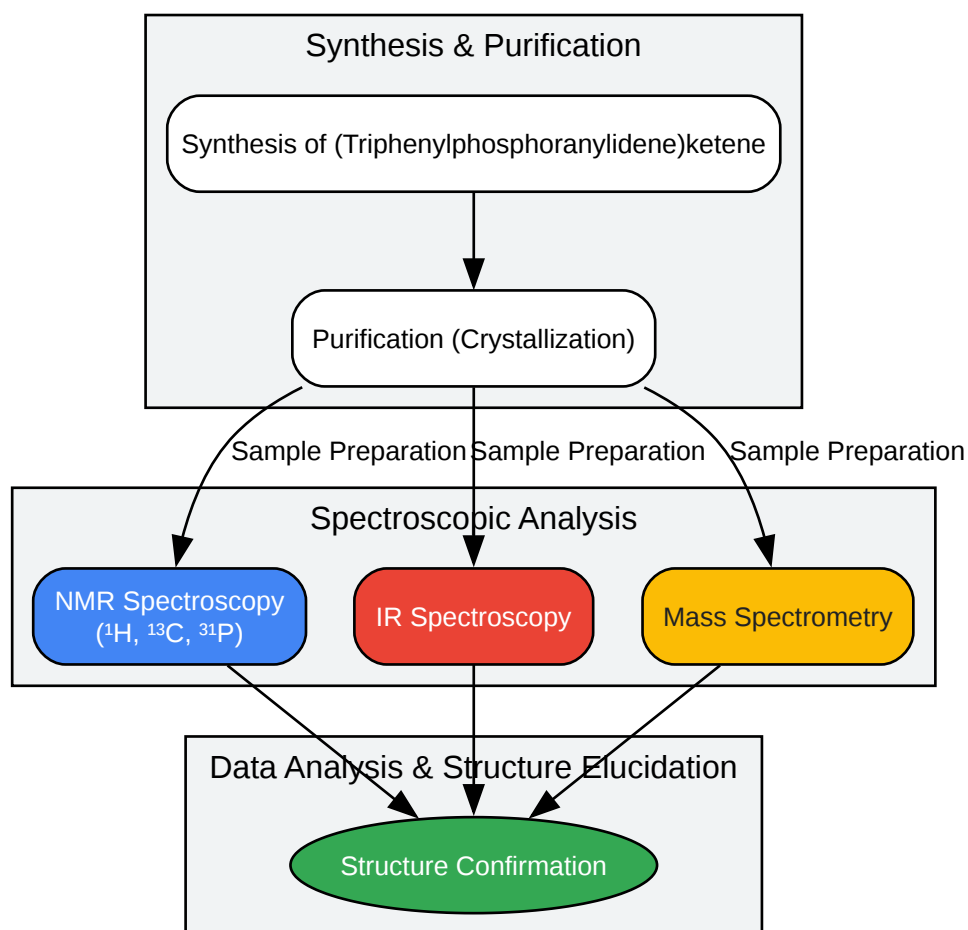
the strong product band at 2090 cm^{-1} and the disappearance of the starting ylide band at 1616 cm^{-1} .^[1]

Spectroscopic Analysis

- NMR Spectroscopy: ^1H , ^{13}C , and ^{31}P NMR spectra were recorded on a 400 MHz spectrometer using CDCl_3 as the solvent.^[1]
- IR Spectroscopy: The IR spectrum was obtained using a potassium bromide (KBr) pellet.^[1]
- Mass Spectrometry: High-resolution mass spectrometry is typically used to determine the exact mass of the compound.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of **(Triphenylphosphoranylidene)ketene**.



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Caption: Workflow for the spectroscopic characterization of (Triphenylphosphoranylidene)ketene.

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